

Solubility of Diisobutylaluminium Hydride (DIBA-H) in Common Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: DIBA

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Executive Summary

Diisobutylaluminium hydride (**DIBA-H**) is a potent and selective reducing agent widely employed in organic synthesis. Its efficacy is intrinsically linked to its solubility in the reaction medium. This technical guide provides a comprehensive overview of the solubility of **DIBA-H** in common organic solvents, outlines a detailed experimental protocol for solubility determination of this air-sensitive compound, and presents a generalized workflow for such procedures. Due to its pyrophoric nature, stringent air-free techniques are mandatory when handling **DIBA-H**.

Solubility Profile of DIBA-H

DIBA-H exhibits high solubility in a range of common non-polar and polar aprotic organic solvents. While precise quantitative data is not readily available in published literature, its solubility characteristics can be inferred from its commercial availability as stable solutions and its miscibility with several hydrocarbons and ethers.

Data Presentation: Qualitative Solubility of **DIBA-H**

| Solvent | Chemical Formula | Type | Solubility | Reference |
|-----------------------|------------------|-------------------------|---------------------------|-----------|
| Toluene | $C_6H_5CH_3$ | Aromatic Hydrocarbon | Highly Soluble / Miscible | [1][2] |
| Hexane | C_6H_{14} | Aliphatic Hydrocarbon | Highly Soluble / Miscible | [1][2] |
| Tetrahydrofuran (THF) | C_4H_8O | Ether | Soluble | [2] |
| Dichloromethane (DCM) | CH_2Cl_2 | Halogenated Hydrocarbon | Soluble | [1] |
| Diethyl Ether | $(C_2H_5)_2O$ | Ether | Soluble | [2] |

Note: The term "miscible" implies that the substances form a homogeneous solution in all proportions. **DIBA-H** is commercially available in solutions of toluene, hexane, and THF, further indicating its significant solubility in these solvents.[3][4][5]

Experimental Protocol: Determination of **DIBA-H** Solubility

The pyrophoric and air-sensitive nature of **DIBA-H** necessitates specialized handling techniques to ensure safety and experimental accuracy. The following protocol outlines a method for determining the solubility of **DIBA-H** in a given organic solvent using air-free techniques.

3.1 Safety Precautions

- Personnel: All manipulations must be performed by trained personnel familiar with handling pyrophoric reagents.
- Work Area: Experiments must be conducted in a certified fume hood or a glove box under an inert atmosphere (e.g., Argon or Nitrogen).[6][7]

- Personal Protective Equipment (PPE): Fire-resistant lab coat, safety goggles, and appropriate gloves (e.g., nitrile gloves) are mandatory.[8]
- Emergency Preparedness: A Class D fire extinguisher (for combustible metals) and a container of sand or powdered lime should be readily accessible.[7]

3.2 Materials and Equipment

- **DIBA-H** (neat or as a solution of known concentration)
- Anhydrous organic solvent of interest (previously dried and degassed)
- Schlenk line or glove box
- Oven-dried glassware (e.g., Schlenk flasks, graduated cylinders with septa)
- Gas-tight syringes and needles
- Cannula (double-tipped needle)
- Magnetic stirrer and stir bars
- Analytical balance (for use in a glove box or with appropriate containment)
- Constant temperature bath

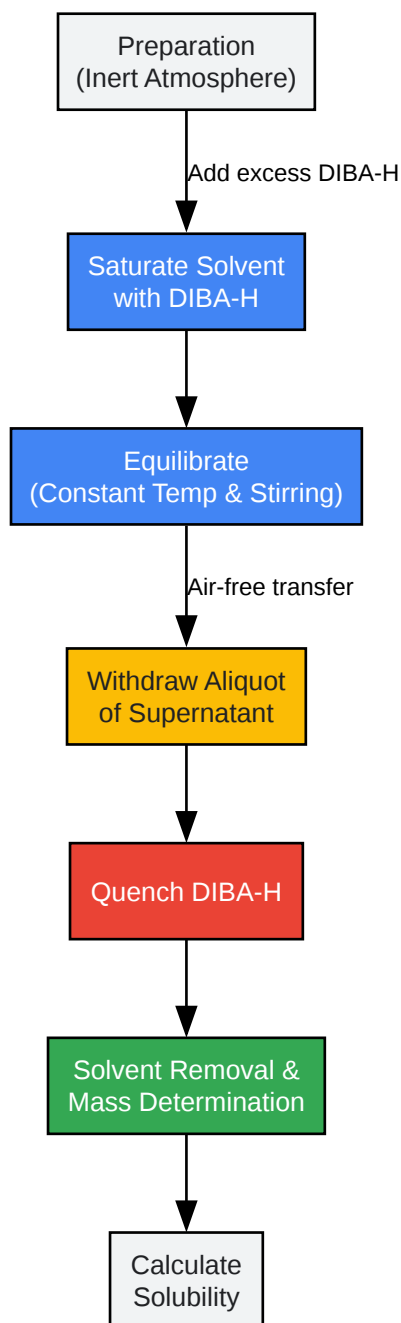
3.3 Experimental Procedure

- Preparation of Saturated Solution:
 1. Under a positive pressure of inert gas, add a measured volume of the anhydrous solvent to an oven-dried Schlenk flask equipped with a magnetic stir bar.
 2. Using a gas-tight syringe, slowly add an excess of **DIBA-H** to the solvent while stirring. The formation of a persistent precipitate or a second liquid phase indicates that a saturated solution has been achieved.

3. Seal the flask and allow the mixture to stir at a constant, recorded temperature for a sufficient time to ensure equilibrium is reached (e.g., 24 hours).
- Sample Withdrawal and Analysis:
 1. Allow the undissolved **DIBA-H** to settle.
 2. Carefully withdraw a known volume of the clear, saturated supernatant using a gas-tight syringe fitted with a filter needle to avoid transferring any solid particles.
 3. Transfer the aliquot to a pre-weighed, oven-dried Schlenk flask.
 4. Carefully quench the **DIBA-H** in the aliquot by slowly adding an appropriate reagent (e.g., a protic solvent like isopropanol) under controlled conditions to manage the exothermic reaction.
 5. Once the **DIBA-H** is fully reacted, the solvent can be removed under vacuum.
 6. The mass of the non-volatile aluminum salts remaining can be determined by weighing the flask. This mass can be stoichiometrically related back to the initial mass of **DIBA-H** in the aliquot.
 - Calculation of Solubility:
 - $\text{Solubility (g/100 mL)} = (\text{Mass of DIBA-H in aliquot} / \text{Volume of aliquot}) \times 100$
 - The molar concentration can be calculated using the molecular weight of **DIBA-H** (142.22 g/mol).

Visualization of Experimental Workflow

The following diagram illustrates the general workflow for determining the solubility of an air-sensitive compound like **DIBA-H**.



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Workflow for **DIBA-H** Solubility Determination.

This in-depth guide provides the foundational knowledge for understanding and determining the solubility of **DIBA-H** in common organic solvents. The provided experimental protocol, with its emphasis on safety and air-free techniques, is crucial for any researcher working with this reactive and valuable synthetic reagent.

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References

- 1. solubilityofthings.com [solubilityofthings.com]
- 2. Diisobutylaluminium hydride - Wikipedia [en.wikipedia.org]
- 3. thomassci.com [thomassci.com]
- 4. Wodorek diisobutylaluminium 1.0M tetrahydrofuran 1191-15-7 [sigmaaldrich.com]
- 5. Diisobutylaluminum hydride 1.0M hexanes 1191-15-7 [sigmaaldrich.com]
- 6. chemistry.utoronto.ca [chemistry.utoronto.ca]
- 7. sigmaaldrich.com [sigmaaldrich.com]
- 8. operations.ok.ubc.ca [operations.ok.ubc.ca]
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